

Chemical and physical properties of Daimuron for research applications

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Daimuron: A Technical Guide for Research Applications

For Researchers, Scientists, and Drug Development Professionals

Abstract

Daimuron, a phenylurea-based compound, is recognized primarily for its activity as a herbicide and herbicide safener. This technical guide provides an in-depth overview of the chemical and physical properties of **Daimuron**, alongside its research applications. Detailed methodologies for key experiments are described, and its mechanism of action is illustrated through diagrams to support its use in research and development.

Chemical and Physical Properties

Daimuron, with the IUPAC name 1-(1-methyl-1-phenylethyl)-3-p-tolylurea, is a synthetic compound belonging to the phenylurea class of herbicides.[1][2] Its fundamental properties are summarized in the tables below, providing a comprehensive reference for experimental design and execution.

Table 1: General and Chemical Properties of Daimuron



Property	Value	Source
Chemical Name	1-(1-methyl-1-phenylethyl)-3-p- tolylurea	[1][2]
Common Names	Daimuron, Dymron, Dimuron	[1]
CAS Registry Number	42609-52-9	
Molecular Formula	C17H20N2O	-
Molecular Weight	268.35 g/mol	
SMILES	CC1=CC=C(C=C1)NC(=O)NC(C)(C)C2=CC=CC=C2	
InChIKey	NNYRZQHKCHEXSD- UHFFFAOYSA-N	-

Table 2: Physical Properties of Daimuron

Property	- Value	Source
Appearance	White needle-like crystals	_
Melting Point	203 °C	_
Boiling Point	394.4 °C at 760 mmHg	_
Density	1.108 g/cm ³	-
Water Solubility	Low	-
Vapor Pressure	3.39 x 10 ⁻⁹ mmHg	_

Research Applications

Daimuron is primarily investigated for its herbicidal and herbicide-safening properties. It is particularly effective against cyperaceous and annual grass weeds in paddy rice.

Herbicidal Activity



Daimuron functions as a herbicide by inhibiting the elongation of seminal roots, a mechanism that is distinct from the inhibition of photosynthesis. This mode of action makes it a valuable tool for studying plant root development and for the development of novel herbicides.

Herbicide Safener

A significant area of research for **Daimuron** is its role as a herbicide safener, particularly in protecting rice from injury caused by other herbicides like bensulfuron-methyl. Safeners are crucial in modern agriculture for enhancing the selectivity of herbicides, allowing for effective weed control without damaging the crop. The mechanism of **Daimuron**'s safening action is believed to involve the reduction of herbicide uptake by the protected plant.

Experimental Protocols Seminal Root Elongation Bioassay

This bioassay is used to evaluate the herbicidal effect of **Daimuron** or its safening effect in the presence of another herbicide.

Objective: To quantify the inhibition of seminal root elongation in a model plant species (e.g., rice, cress) upon exposure to **Daimuron**.

Materials:

- Daimuron
- Test plant seeds (e.g., Oryza sativa)
- · Petri dishes
- Filter paper
- Growth medium (e.g., agar or liquid media)
- Incubator with controlled temperature and light conditions
- Ruler or digital caliper for measurements

Methodology:



- Prepare a stock solution of **Daimuron** in a suitable solvent (e.g., DMSO) and then prepare a series of dilutions in the growth medium to achieve the desired test concentrations.
- Sterilize the plant seeds and place them on filter paper within the Petri dishes.
- Add a defined volume of the **Daimuron**-containing growth medium to each Petri dish. A
 control group with only the growth medium (and solvent if used) should be included.
- Incubate the Petri dishes in a controlled environment (e.g., 25°C in the dark) for a specified period (e.g., 72 hours).
- After the incubation period, measure the length of the seminal root of each seedling.
- Calculate the percentage of root growth inhibition for each concentration relative to the control.

Herbicide Safener Evaluation Bioassay

This protocol is adapted from studies evaluating **Daimuron**'s safening effect against bensulfuron-methyl injury in rice.

Objective: To assess the ability of **Daimuron** to protect a crop plant from the phytotoxic effects of another herbicide.

Materials:

- Daimuron
- Primary herbicide (e.g., bensulfuron-methyl)
- Crop plant seeds (e.g., Oryza sativa L. cv. Lemont)
- Growth medium (e.g., agar or liquid media)
- Petri dishes or other suitable growth containers
- Incubator

Methodology:

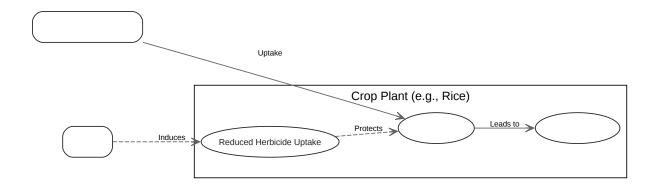


- Prepare solutions of the primary herbicide, **Daimuron**, and a combination of both in the growth medium. A control group with only the growth medium is also required.
- Grow etiolated seedlings of the crop plant in the prepared media.
- After a set period, measure a relevant endpoint, such as root length, to quantify the herbicidal injury and the protective effect of the safener.
- The effectiveness of the safener is determined by comparing the root growth in the combined treatment to the growth in the herbicide-only treatment.

Mechanism of Action and Visualizations

The primary mode of action of **Daimuron** as a herbicide is the inhibition of root elongation. As a safener, it appears to reduce the uptake of the primary herbicide by the crop plant.

Diagram 1: Proposed Mechanism of Daimuron as a Herbicide Safener

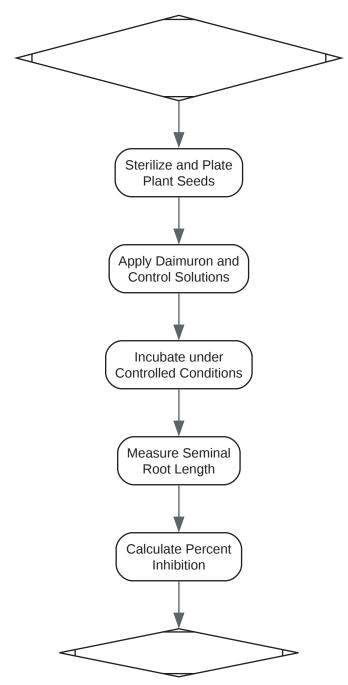


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Caption: **Daimuron** reduces the uptake of a primary herbicide by the crop's root system.



Diagram 2: Experimental Workflow for Root Elongation Bioassay



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Caption: Workflow for assessing the effect of **Daimuron** on seminal root elongation.

Synthesis and Analysis



Synthesis

Several methods for the synthesis of **Daimuron** have been reported. One common approach involves the reaction of p-toluidine with α , α -dimethylbenzyl isocyanate. Another method utilizes the reaction of p-toluamide and cumene chloride.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the detection and quantification of **Daimuron** and its metabolites in various matrices, such as soil and plant tissues. The specific conditions for HPLC analysis, including the mobile phase, column, and detector, would need to be optimized based on the sample matrix and desired sensitivity.

Safety and Handling

According to safety data sheets, **Daimuron** is harmful if inhaled. It is recommended to handle this compound in a well-ventilated area and to use appropriate personal protective equipment. For detailed safety information, refer to the manufacturer's safety data sheet.

Conclusion

Daimuron is a versatile chemical for research in herbicide development and crop protection. Its well-defined chemical and physical properties, coupled with its specific mode of action on root elongation, make it a valuable tool for researchers. The experimental protocols and mechanisms described in this guide provide a solid foundation for further investigation into the applications of **Daimuron**.

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References

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